

Application Notes and Protocols for 3-Ethyl-2,2,3-trimethylheptane

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Compound of Interest

Compound Name: 3-Ethyl-2,2,3-trimethylheptane

Cat. No.: B14536419

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive application notes and standardized protocols for the use of **3-Ethyl-2,2,3-trimethylheptane** in a laboratory setting. Due to the limited specific data available for this compound, the information presented is based on the general properties of branched alkanes and safety guidelines for similar chemicals.

Introduction

3-Ethyl-2,2,3-trimethylheptane is a saturated, branched-chain alkane with the chemical formula $C_{12}H_{26}$ [1]. Like other alkanes, it is a nonpolar organic compound and is largely unreactive due to the stability of its carbon-carbon and carbon-hydrogen single bonds[2]. Branched alkanes are significant in the petroleum industry for their role in improving the octane number of fuels[2][3]. In a research context, **3-Ethyl-2,2,3-trimethylheptane** is most likely to be used as a nonpolar solvent, a reference compound in analytical techniques such as gas chromatography, or as a component in studies of hydrocarbon properties.

Physicochemical Data

A summary of the key physicochemical properties of **3-Ethyl-2,2,3-trimethylheptane** is provided below. This data is essential for its proper handling, storage, and application in experimental work.

Property	Value	Reference
Molecular Formula	C ₁₂ H ₂₆	[1]
Molecular Weight	170.33 g/mol	[1]
IUPAC Name	3-Ethyl-2,2,3-trimethylheptane	[1]
CAS Number	62199-04-6	[1]
Appearance	Expected to be a colorless liquid	
Boiling Point	Estimated based on similar branched alkanes	
Density	Estimated based on similar branched alkanes	
Solubility	Insoluble in water; soluble in nonpolar organic solvents	

Safety and Handling

As a flammable and potentially irritating substance, proper safety precautions must be followed when handling **3-Ethyl-2,2,3-trimethylheptane**. The following protocol is based on safety data sheets for similar branched alkanes[4][5].

3.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side shields or chemical goggles[6].
- Hand Protection: Wear nitrile or neoprene gloves[6].
- Skin Protection: A lab coat should be worn.
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood. No personal respiratory protective equipment is normally required for small quantities in a well-ventilated space[6].

3.2. Handling Procedures

- Keep away from heat, sparks, open flames, and hot surfaces[4].
- Ground/bond container and receiving equipment to prevent static discharge.
- Use only non-sparking tools.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling[6].
- Ensure adequate ventilation.

3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place[4][5].
- Keep away from sources of ignition[5].

3.4. Spill and Disposal

- In case of a spill, absorb with an inert material and dispose of it in accordance with applicable regulations[6].
- Do not let the product enter drains[5].
- Dispose of contents/container to an approved waste disposal plant.

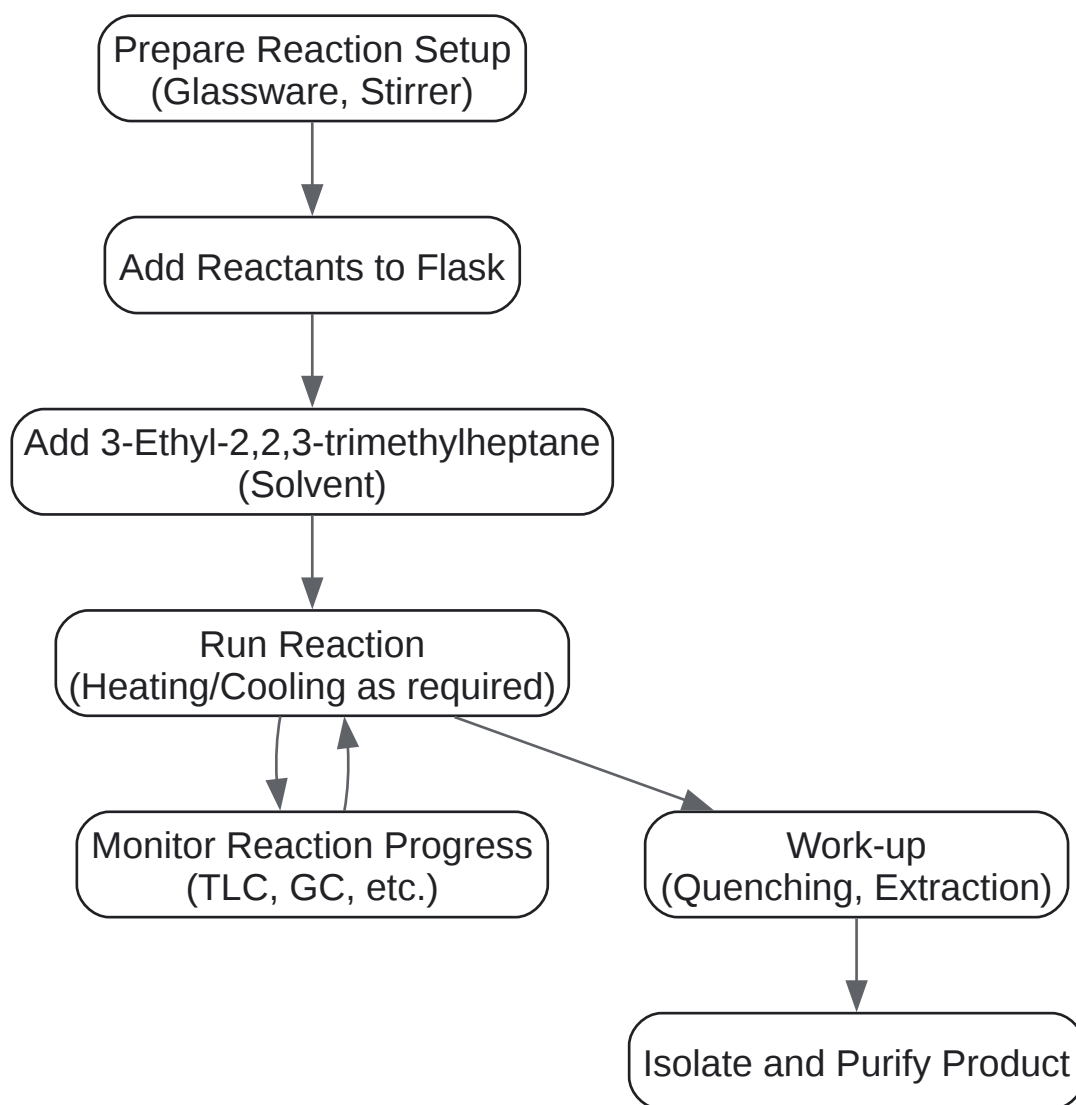
Experimental Protocols

Given the nature of **3-Ethyl-2,2,3-trimethylheptane**, its primary applications in a research setting would likely be as a nonpolar solvent or as a standard in gas chromatography.

4.1. Protocol for Use as a Nonpolar Solvent

This protocol outlines the general steps for using **3-Ethyl-2,2,3-trimethylheptane** as a solvent for a chemical reaction.

Workflow for Use as a Nonpolar Solvent



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Caption: Workflow for using **3-Ethyl-2,2,3-trimethylheptane** as a solvent.

Methodology:

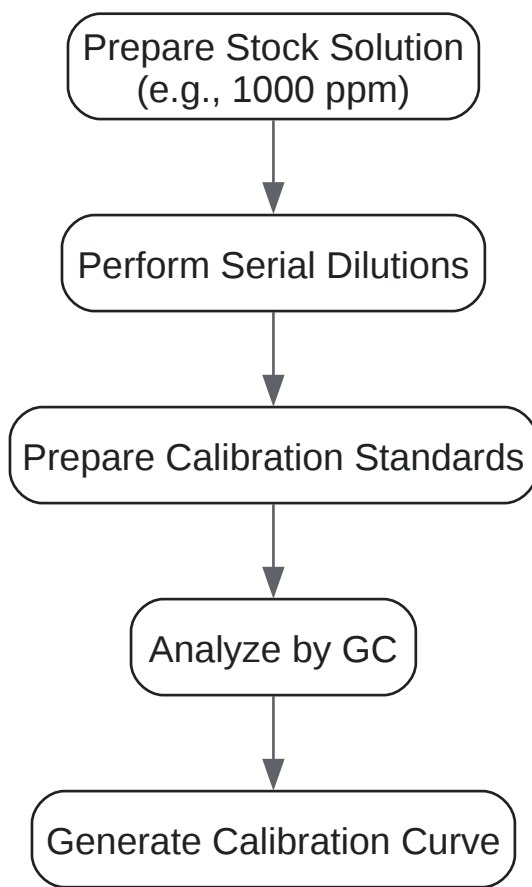
- Reaction Setup: Assemble the necessary glassware (e.g., round-bottom flask, condenser) in a chemical fume hood. Ensure all glassware is dry.
- Adding Reactants: Add the solid reactants to the reaction flask.
- Adding Solvent: Under an inert atmosphere if required, add the desired volume of **3-Ethyl-2,2,3-trimethylheptane** to the flask.

- **Running the Reaction:** Stir the mixture and heat or cool as specified by the reaction protocol.
- **Monitoring:** Periodically take samples to monitor the reaction's progress using an appropriate analytical technique (e.g., Thin Layer Chromatography, Gas Chromatography).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Quench the reaction if necessary and proceed with the appropriate work-up procedure, which may involve extraction with a more polar solvent.
- **Purification:** Remove the **3-Ethyl-2,2,3-trimethylheptane** under reduced pressure (if its boiling point allows) and purify the product using techniques like column chromatography or distillation.

4.2. Protocol for Use as a Gas Chromatography (GC) Standard

This protocol describes the preparation of a **3-Ethyl-2,2,3-trimethylheptane** standard for GC analysis.

Workflow for GC Standard Preparation



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